

Spectroscopic and Chromatographic Data of Echinenone

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Compound Focus: Echinenone

CAS No.: 80348-65-8

Cat. No.: S564563

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The table below summarizes the key analytical parameters for Echinenone identified from the search results.

Parameter	Details
Analytical Technique	HPLC-DAD-APCI-MS/MS (High-Performance Liquid Chromatography with Diode Array and Tandem Mass Spectrometry detection) [1]
Chromatographic Column	C30 column [1]
Retention Time (t_R)	18.3 minutes (for all- <i>trans</i> -canthaxanthin, used as a reference for similar compounds) [1]
Mass Spectrometry Data	
- Positive Ion Mode [M+H] ⁺	m/z 565 [1]
- Negative Ion Mode M ⁻	m/z 564 [1]

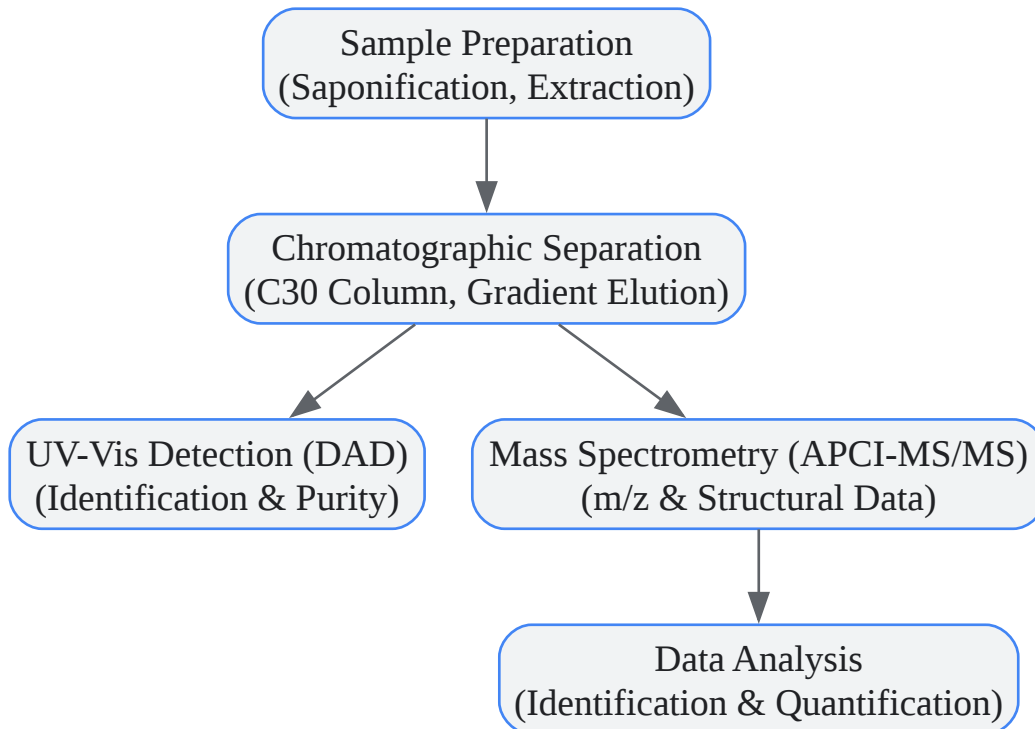
Parameter	Details
Vibrational Spectroscopy	
- Technique	Femtosecond Stimulated Raman Spectroscopy (FSRS) [2]
- Key Findings	Study of S1 state and highly excited ground state; unique vibrational dynamics and proposed intramolecular charge transfer (ICT) state when echinenone is bound to the Orange Carotenoid Protein (OCP) [2].

Detailed Experimental Protocol

For researchers aiming to reproduce or understand the methodology, here is a detailed breakdown of the experimental protocol based on the cited studies.

- **Instrumentation:** The analysis was performed using an HPLC system coupled to a Diode Array Detector (DAD) and an Atmospheric Pressure Chemical Ionization tandem Mass Spectrometer (APCI-MS/MS) [1].
- **Chromatography:**
 - **Column:** A C30 column was used, which is particularly effective for separating carotenoid isomers that are difficult to resolve on standard C18 columns [1] [3].
 - **Mobile Phase:** The specific gradient used for echinenone was not detailed, but methods for complex carotenoid separation often employ gradients of methanol, methyl-*tert*-butyl ether (MTBE), and water [3] [4].
- **Mass Spectrometry:**
 - **Ionization:** APCI in both positive and negative ion modes. APCI is well-suited for carotenoids as it effectively ionizes these compounds [1].
 - **Detection:** Mass detection and fragmentation analysis (MS/MS) were used for identification [1].
- **Sample Preparation:**
 - While the exact protocol for echinenone extraction was not specified, a related study on carotenoids in red blood cells highlighted critical steps including saponification (to hydrolyze esters) and the addition of an antioxidant (e.g., pyrogallol) during extraction to prevent oxidative degradation [5].
- **Vibrational Studies:**
 - The time-resolved Raman spectroscopy (FSRS) study involved exciting echinenone in both solvents and within the Orange Carotenoid Protein (OCP) to investigate its photoactivation mechanism and the impact of the protein environment on its vibrational dynamics [2].

The following diagram illustrates the core experimental workflow for analyzing echinenone using HPLC-MS, from sample preparation to data acquisition.



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The Role of the Protein Environment

The data from the **Orange Carotenoid Protein (OCP)** study highlights a critical concept: the spectroscopic properties and function of echinenone are significantly altered by its specific protein environment [2].

- **Conformational Control:** The protein cavity holds echinenone in a specific conformation that does not occur in a simple solvent. This restrained geometry is crucial for its light-harvesting and photo-protective functions [2].
- **Hydrogen Bonding:** The keto group of echinenone in OCP forms hydrogen bonds with the protein. This interaction is proposed to lead to the formation of a short-lived **intramolecular charge transfer (ICT) state**, which influences the energy dissipation pathway and drives the protein's photoactivation mechanism [2].
- **Altered Dynamics:** The vibrational energy dissipation and ground-state recovery dynamics of echinenone are markedly different when bound to OCP compared to in solution, underscoring that the protein environment actively manipulates the carotenoid's photophysics [2].

Guidance for Further Research

The search results did not contain information on echinenone's role in mammalian signaling pathways or NMR data. To fill these gaps, you could:

- **Probe Deeper into Specialized Databases:** Search specifically in **protein data banks (e.g., RCSB PDB)** for crystal structures of the Orange Carotenoid Protein (OCP) bound to echinenone. Structural data often includes detailed atomic coordinates and can be a source for further spectroscopic inference.
- **Explore Broader Literature:** Use the terms "ketocarotenoid" and "canthaxanthin" (a closely related compound) in your searches. These may yield more results in pharmacological and signaling contexts, which can then be extrapolated to echinenone.

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